

An In-depth Technical Guide to Divinyl Oxalate: Nomenclature and Current Research Landscape

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Compound of Interest

Compound Name: *Diethenyl ethanedioate*

Cat. No.: *B15483222*

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Introduction to Divinyl Oxalate

Divinyl oxalate, a diester of oxalic acid and vinyl alcohol, is a chemical compound with the formula $C_6H_6O_4$. While the broader class of oxalates has been investigated for various applications, including in polymer chemistry and as reagents in organic synthesis, specific technical data and research pertaining to divinyl oxalate remain notably scarce in publicly accessible literature. This guide provides a comprehensive overview of the known alternative names and synonyms for divinyl oxalate and candidly addresses the current limitations in available experimental data.

Nomenclature and Identification

A clear understanding of the nomenclature of a compound is critical for effective literature searching and unambiguous scientific communication. Divinyl oxalate is identified by several alternative names and chemical identifiers.

Synonyms and Alternative Names:

- bis(ethenyl) oxalate[1]
- **diethenyl ethanedioate**[1]
- vinyl oxalate[1]

- diethenyl oxalate[1]
- oxalic acid divinyl ester

Chemical Identifiers:

Identifier	Value
CAS Registry Number	13416-89-2[1]
Molecular Formula	C ₆ H ₆ O ₄
InChI	InChI=1S/C6H6O4/c1-3-9-5(7)6(8)10-4-2/h3-4H,1-2H2[1]
InChIKey	IHTWATXYZJSPOM-UHFFFAOYSA-N[1]
Canonical SMILES	C=COC(=O)C(=O)OC=C[1]

Current State of Research and Data Availability

Despite a thorough search of scientific databases and chemical literature, there is a significant lack of detailed technical information specifically for divinyl oxalate. The majority of published research on oxalate esters focuses on related compounds such as diphenyl oxalate, which is well-known for its role in chemiluminescence, and various polyoxalates being explored for biomedical applications due to their biodegradability.[2][3]

Quantitative Data:

At present, there is no readily available quantitative data for divinyl oxalate in the public domain. This includes, but is not limited to:

- Spectroscopic Data: No published ¹H NMR, ¹³C NMR, Infrared (IR), or Mass Spectrometry (MS) spectra specifically for divinyl oxalate were found.
- Physical Properties: Experimentally determined physical properties such as melting point, boiling point, and density are not documented in readily accessible chemical databases.

Experimental Protocols:

Detailed experimental protocols for the synthesis, purification, and handling of divinyl oxalate are not well-documented in the scientific literature. General synthetic routes for other oxalate esters, such as the reaction of oxalyl chloride with the corresponding alcohol, could theoretically be adapted. For instance, the synthesis of (-)-dibornyl oxalate involves the reaction of (-)-borneol with oxalyl chloride. A similar approach with a vinyl precursor might be feasible, but a specific, validated protocol for divinyl oxalate is not available.

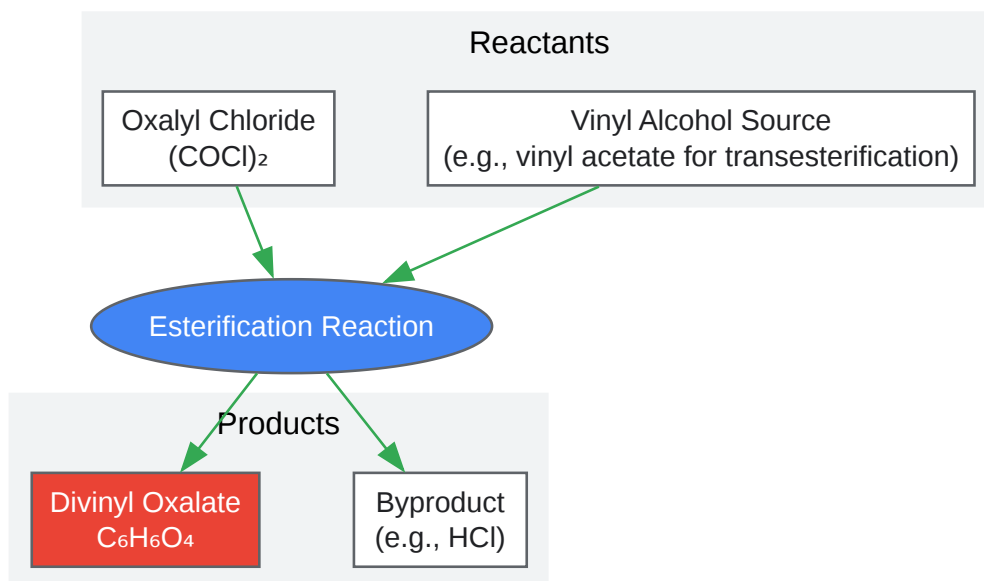
Signaling Pathways and Drug Development Applications:

There is currently no information available to suggest the involvement of divinyl oxalate in any specific biological signaling pathways. Consequently, its application in drug development has not been explored or reported. Research into the biological activities of oxalates is generally focused on the physiological and toxicological effects of oxalic acid and its salts, or the development of biodegradable polymers for drug delivery systems.^[2]

Logical Relationships and Potential Research Directions

Given the lack of specific data on divinyl oxalate, we can infer a potential synthetic pathway based on general organic chemistry principles for ester formation.

General Synthesis of Oxalate Esters



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Caption: A logical workflow for the potential synthesis of divinyl oxalate.

Conclusion and Future Outlook

Divinyl oxalate is a chemical entity with a clear chemical structure and nomenclature. However, there is a striking absence of in-depth technical and experimental data in the current scientific literature. For researchers, scientists, and drug development professionals, this presents both a challenge and an opportunity. The lack of information means that foundational research, including the development of synthetic protocols, characterization of its physicochemical properties, and investigation of its potential biological activities and applications, is yet to be conducted. Future research in this area would be essential to unlock any potential that divinyl oxalate may hold in materials science, organic synthesis, or the life sciences.

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